

Preparing Simufilam dihydrochloride stock solution for experiments

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Compound of Interest

Compound Name: *Simufilam dihydrochloride*

Cat. No.: *B11936182*

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Application Notes and Protocols for Simufilam Dihydrochloride For Researchers, Scientists, and Drug Development Professionals

Introduction

Simufilam dihydrochloride (formerly PTI-125) is an investigational small molecule that has been studied for its potential role in neurodegenerative diseases. Its proposed mechanism of action involves the restoration of an altered conformation of the scaffolding protein Filamin A (FLNA). This document provides detailed protocols for the preparation of **Simufilam dihydrochloride** stock solutions for experimental use, along with a summary of its physicochemical properties and proposed signaling pathway.

Physicochemical Properties

A clear understanding of the physicochemical properties of **Simufilam dihydrochloride** is essential for its proper handling and use in experimental settings.

Property	Value
Molecular Formula	C ₁₅ H ₂₃ Cl ₂ N ₃ O
Molecular Weight	332.3 g/mol
Solubility	>60 mg/mL in DMSO>60 mg/mL in Water
Purity	≥98%
Storage Temperature	-20°C

Experimental Protocols

Materials:

- **Simufilam dihydrochloride** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile, nuclease-free water
- Calibrated analytical balance
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Pipettes and sterile filter tips

Protocol for Preparing a 10 mM Stock Solution in DMSO:

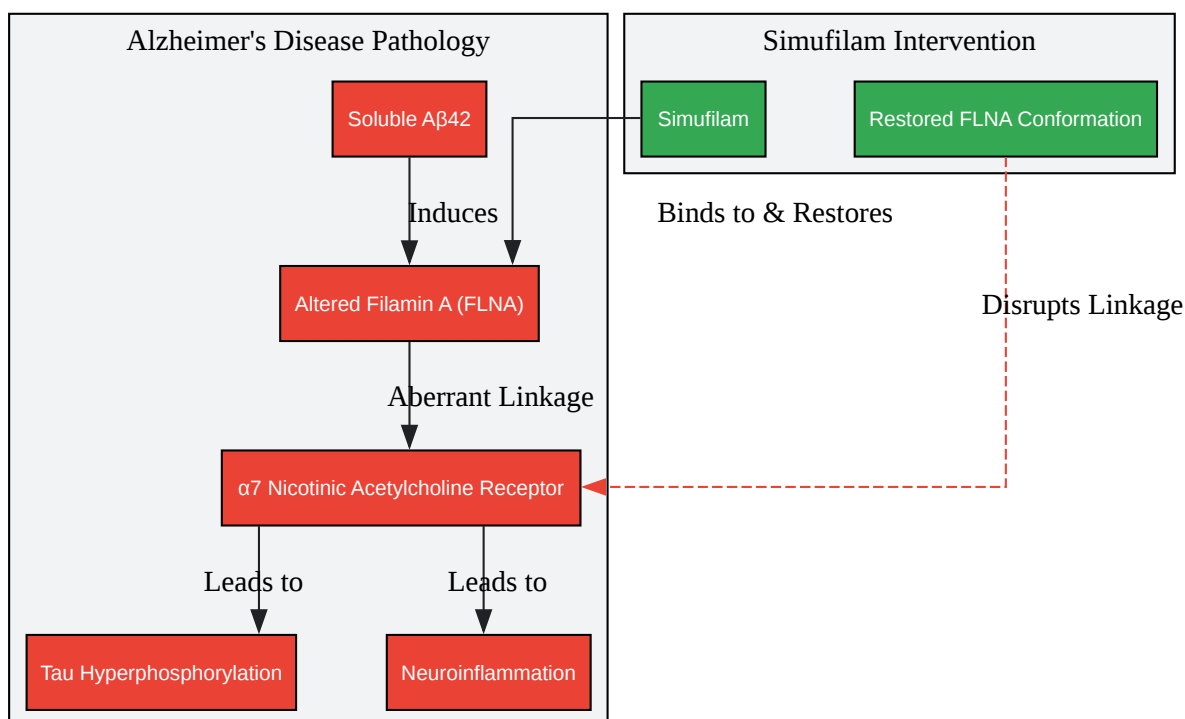
- Preparation: Work in a clean, designated area, such as a laminar flow hood, to maintain sterility. Ensure all equipment is properly calibrated and sterilized.
- Weighing: Carefully weigh out 3.323 mg of **Simufilam dihydrochloride** powder using a calibrated analytical balance.
- Dissolving: Add the weighed powder to a sterile microcentrifuge tube. Add 1 mL of anhydrous DMSO to the tube.

- **Mixing:** Close the tube tightly and vortex thoroughly until the powder is completely dissolved. Visually inspect the solution to ensure there are no visible particles.
- **Aliquoting and Storage:** Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C for long-term use.

Note: For aqueous-based cellular assays, the DMSO stock solution should be further diluted in the appropriate cell culture medium to the final desired working concentration. Ensure the final concentration of DMSO in the culture medium is low (typically <0.1%) to avoid solvent-induced cytotoxicity.

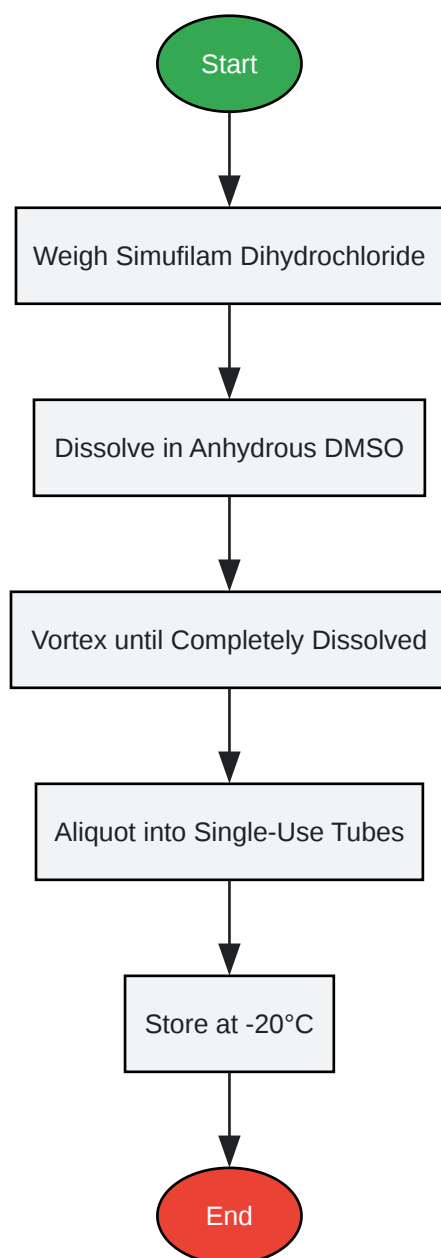
Signaling Pathway and Experimental Workflow

The following diagrams illustrate the proposed signaling pathway of Simufilam and the experimental workflow for preparing a stock solution.



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Caption: Proposed signaling pathway of Simufilam.



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Caption: Experimental workflow for stock solution preparation.

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